

Essential Safety and Logistical Information for Handling 6-Methylchrysene

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Compound of Interest

Compound Name: 6-Methylchrysene

Cat. No.: B138361

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides immediate, essential safety protocols and logistical plans for working with **6-Methylchrysene**, a polycyclic aromatic hydrocarbon (PAH) that is possibly carcinogenic to humans.^{[1][2]} Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance.

Chemical and Physical Properties

A summary of the key quantitative data for **6-Methylchrysene** is presented below. This information is crucial for understanding its behavior and potential hazards.

Property	Value
Molecular Formula	C19H14
Molecular Weight	242.32 g/mol ^{[1][3]}
CAS Number	1705-85-7 ^[1]
Melting Point	161.5°C
Boiling Point	449.4°C at 760mmHg
Flash Point	217.8°C
Water Solubility	65 µg/L at 27°C
Storage Temperature	2-8°C

Hazard Identification and Personal Protective Equipment (PPE)

6-Methylchrysene is classified with several hazards:

- Harmful if swallowed
- May cause damage to organs
- Very toxic to aquatic life with long-lasting effects

The Occupational Safety and Health Administration (OSHA) has established a permissible exposure limit (PEL) for the benzene-soluble fraction of coal tar pitch volatiles, which includes PAHs, of 0.2 mg/m³ over an 8-hour time-weighted average.

To mitigate exposure, the following personal protective equipment (PPE) is mandatory:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile). The specific glove material should be selected based on the solvent used and the breakthrough time.
- Body Protection: A laboratory coat, buttoned, and potentially a chemical-resistant apron. For tasks with a higher risk of splashes, chemical-resistant coveralls are recommended.
- Respiratory Protection: Work should be conducted in a certified chemical fume hood to avoid the inhalation of dust or aerosols. If a fume hood is not available or if there is a risk of exceeding exposure limits, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

Operational Plan for Safe Handling

A systematic approach to handling **6-Methylchrysene** from receipt to use is critical for minimizing risk.

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any signs of damage or leakage.

- Verify that the container is properly labeled with the chemical name, concentration, and hazard warnings.
- Transport the chemical in a secondary container to the designated storage area.

2. Storage:

- Store **6-Methylchrysene** in a cool, dry, and well-ventilated area, away from incompatible materials and sources of ignition.
- The recommended storage temperature is between 2-8°C.
- Ensure the storage area is clearly marked with the appropriate hazard signs.

3. Preparation and Use:

- All work with **6-Methylchrysene**, including weighing and preparing solutions, must be conducted in a certified chemical fume hood.
- Before starting work, ensure that all necessary PPE is donned correctly.
- Use the smallest quantity of the chemical necessary for the experiment.
- Avoid the formation of dust and aerosols.

4. Spill Response:

- In the event of a spill, evacuate the immediate area.
- Remove all sources of ignition.
- For small spills of solid material, carefully sweep it up, avoiding dust generation, and place it into a labeled, sealed container for hazardous waste.
- For liquid spills, contain the spill with an absorbent material and then collect it into a labeled, sealed container for hazardous waste.
- Ventilate the area and decontaminate the spill surface.

- Do not allow the chemical to enter drains.

Disposal Plan

The disposal of **6-Methylchrysene** and any contaminated materials must be handled as hazardous waste in accordance with all local, state, and federal regulations.

1. Waste Segregation and Collection:

- All solid waste contaminated with **6-Methylchrysene** (e.g., pipette tips, gloves, absorbent pads) must be collected in a dedicated, clearly labeled, and sealed hazardous waste container.
- Liquid waste containing **6-Methylchrysene** should be collected in a separate, labeled, and sealed container. Do not mix with other waste streams unless explicitly permitted.

2. Container Labeling:

- All waste containers must be clearly labeled with "Hazardous Waste" and the chemical name "**6-Methylchrysene**".

3. Storage of Waste:

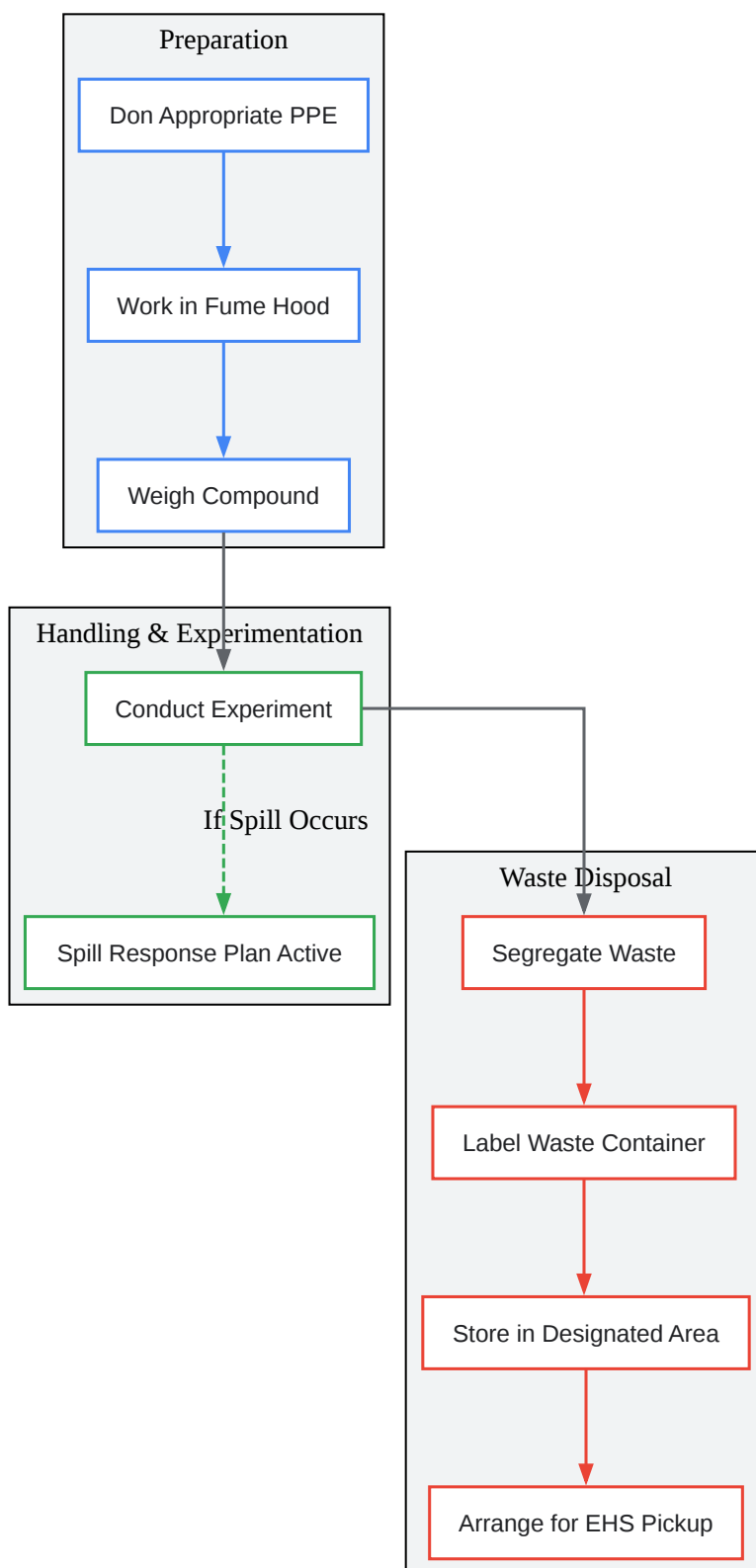
- Store hazardous waste containers in a designated and secure waste accumulation area, away from general laboratory traffic.

4. Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the pickup and disposal of the waste.
- Provide the waste contractor with a copy of the Safety Data Sheet (SDS) for **6-Methylchrysene**.

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **6-Methylchrysene**.



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Caption: Workflow for the safe handling of **6-Methylchrysene** from preparation to disposal.

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